

An In-depth Technical Guide to 3-Chlorocinnamic Acid

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Compound of Interest

Compound Name: 3-Chlorocinnamic acid

Cat. No.: B167705

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This guide provides a comprehensive overview of **3-Chlorocinnamic acid**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical structure, properties, synthesis, and applications, with a focus on presenting data in a clear and accessible format.

Chemical Identity and Properties

3-Chlorocinnamic acid is an organic compound that is a derivative of cinnamic acid.^[1] It is characterized by a chlorine atom substituted at the meta-position (position 3) of the phenyl ring.^[1] At room temperature, it exists as a white to off-white crystalline solid.^{[1][2]} This compound is sparingly soluble in water but shows good solubility in organic solvents like ethanol, acetone, and dimethylformamide.^[1]

Table 1: Chemical Identifiers and Properties of **3-Chlorocinnamic Acid**

Identifier/Property	Value
IUPAC Name	(2E)-3-(3-chlorophenyl)prop-2-enoic acid[3][4]
Molecular Formula	C ₉ H ₇ ClO ₂ [1][2][3][5]
Molecular Weight	182.60 g/mol [2][5][6][7][8]
CAS Number	1866-38-2[1][2][3][5] (predominantly trans); 14473-90-6[6][9][10]
Melting Point	161-166 °C[2][3][9][10][11]
Boiling Point	260.71°C to 326.2°C (estimates)[9][10][11]
pKa	4.29 (at 25°C)[1][9][11]
Canonical SMILES	<chem>C1=CC(=CC(=C1)Cl)C=CC(=O)O</chem> [1]
InChI	InChI=1S/C9H7ClO2/c10-8-3-1-2-7(6-8)4-5-9(11)12/h1-6H,(H,11,12)/b5-4+[1][6][12][13]
InChIKey	FFKGOJWPSXRALK-SNAWJCMRSA-N[1][3][6] [12][13]

Chemical Structure

The structure of **3-Chlorocinnamic acid** features a benzene ring attached to a propenoic acid group. The chlorine atom's placement on the third carbon of the phenyl ring influences the molecule's electronic properties and reactivity.

Caption: 2D chemical structure of **3-Chlorocinnamic acid**.

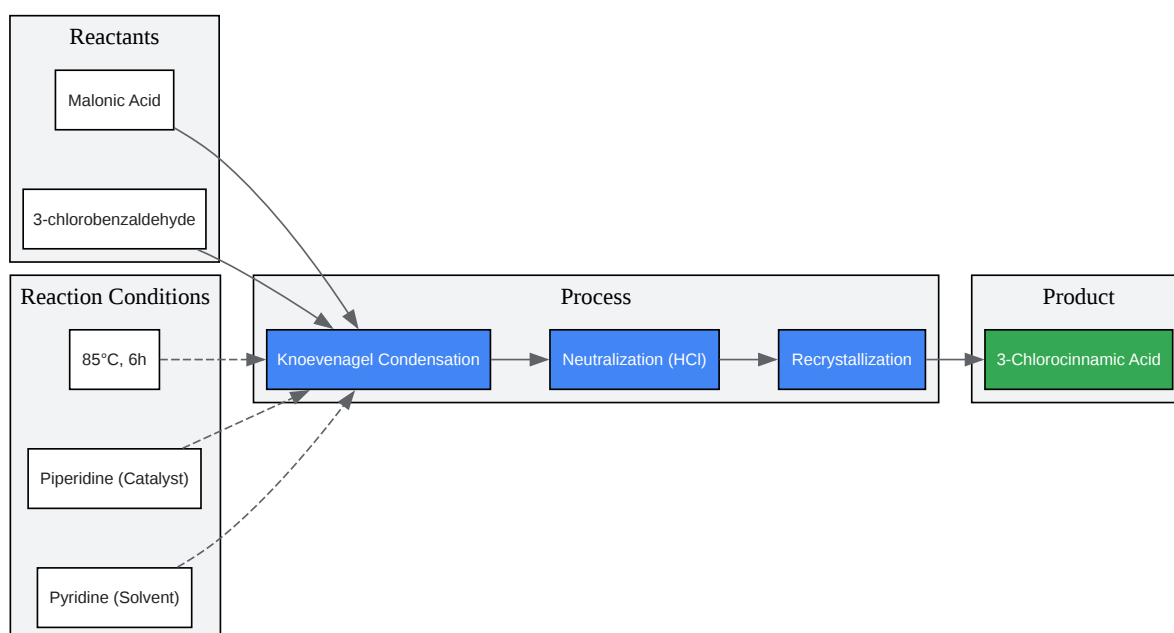
Synthesis Protocol

A common laboratory-scale synthesis of **3-Chlorocinnamic acid** involves the Knoevenagel condensation. The following protocol is a generalized procedure based on this reaction.

Experimental Protocol: Synthesis of **3-Chlorocinnamic Acid**

- Objective: To synthesize **3-Chlorocinnamic acid** from 3-chlorobenzaldehyde and malonic acid.
- Materials:
 - 3-chlorobenzaldehyde (50 mmol)
 - Malonic acid (65 mmol)[[14](#)]
 - Pyridine (5 mL)[[14](#)]
 - Piperidine (0.5 mL)[[14](#)]
 - 10% Hydrochloric acid solution
 - Ethanol
 - Deionized water
 - Round-bottomed flask, condenser, heating mantle, magnetic stirrer, filtration apparatus.
- Procedure:
 - In a round-bottomed flask, dissolve 6.76 g (65 mmol) of malonic acid in a mixture of 5 mL of pyridine and 0.5 mL of piperidine with stirring.[[14](#)]
 - Slowly add 50 mmol of 3-chlorobenzaldehyde to the solution.[[14](#)]
 - Heat the reaction mixture to 85°C and maintain this temperature for 6 hours with continuous stirring.[[14](#)]
 - Monitor the reaction progress using thin-layer chromatography (TLC) until the starting aldehyde is consumed.[[14](#)]
 - After the reaction is complete, cool the mixture to room temperature.[[14](#)]
 - Under an ice bath, neutralize the mixture with a 10% hydrochloric acid solution, which will cause a white solid to precipitate.[[14](#)]

- Collect the crude product by vacuum filtration and wash it three times with ice-cold water.
[14]
- Purify the product by recrystallization from an aqueous ethanol solution (1:1 v/v) to obtain pure **3-Chlorocinnamic acid**. [14]



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Caption: Workflow for the synthesis of **3-Chlorocinnamic acid**.

Applications in Research and Development

3-Chlorocinnamic acid serves as a versatile intermediate in various industrial and research fields.

- **Pharmaceutical Synthesis:** It is a key building block for the synthesis of more complex pharmaceutical compounds.^[1] It has been utilized as an intermediate in the development of antihypertensive and anti-inflammatory drugs.^[1] Its structure is a valuable scaffold for creating novel therapeutic agents.^[10]
- **Agrochemicals:** In the agrochemical industry, it is used in the preparation of plant growth regulators and pesticide formulations.^[1]
- **Flavor and Fragrance:** The compound is also employed in the flavor and fragrance industry to impart specific aromas or tastes to products.^[1]

Spectroscopic Data

The structural elucidation of **3-Chlorocinnamic acid** and its derivatives is routinely performed using various spectroscopic techniques. While specific spectra are dependent on the solvent and instrumentation, general characteristics can be described.

- **¹H NMR:** The proton NMR spectrum would show characteristic signals for the vinyl protons with coupling constants indicative of a trans configuration, as well as signals for the aromatic protons in the meta-substituted pattern.
- **¹³C NMR:** The carbon NMR would display distinct peaks for the carboxyl carbon, the vinyl carbons, and the six carbons of the benzene ring, with the carbon attached to the chlorine atom showing a characteristic chemical shift.
- **IR Spectroscopy:** The infrared spectrum would exhibit a strong absorption band for the carbonyl (C=O) group of the carboxylic acid, typically around 1680-1710 cm⁻¹, and a broad O-H stretching band.
- **Mass Spectrometry:** The mass spectrum would show a molecular ion peak corresponding to its molecular weight, along with a characteristic isotopic pattern due to the presence of the chlorine atom.

Safety and Handling

3-Chlorocinnamic acid is considered an irritant.^[1]

- Hazards: It may cause irritation to the skin, eyes, and respiratory system.[1][2] Ingestion may lead to gastrointestinal discomfort.[1]
- Precautions: When handling this chemical, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[10] Work should be conducted in a well-ventilated area to avoid inhalation of dust particles.[2][10]
- Storage: Store in a cool, dry place away from incompatible substances such as strong oxidizing agents.[2][10] The container should be kept tightly closed.[2]

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